

# 2-(Difluoromethoxy)phenyl isocyanate molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Difluoromethoxy)phenyl  
isocyanate

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## Technical Guide: 2-(Difluoromethoxy)phenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and reactivity of **2-(Difluoromethoxy)phenyl isocyanate**, a key intermediate in the development of novel pharmaceuticals and agrochemicals. The incorporation of the difluoromethoxy group can significantly enhance the metabolic stability and lipophilicity of bioactive molecules, making this reagent a valuable tool in medicinal chemistry.

## Core Properties of 2-(Difluoromethoxy)phenyl Isocyanate

The fundamental molecular attributes of **2-(Difluoromethoxy)phenyl isocyanate** are summarized in the table below.

Identifier	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>2</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Linear Formula	F <sub>2</sub> CHOC <sub>6</sub> H <sub>4</sub> NCO	<a href="#">[3]</a>
Molecular Weight	185.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	186589-03-7	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

Isocyanates are highly reactive electrophiles that readily react with nucleophiles such as amines, alcohols, and water. A primary application of **2-(Difluoromethoxy)phenyl isocyanate** in drug development is its reaction with primary and secondary amines to form substituted ureas. Many urea derivatives are known to possess biological activity, for instance, as kinase inhibitors.

## Synthesis of N-(Aryl)-N'-[2-(difluoromethoxy)phenyl]urea Derivatives

This protocol details a general procedure for the synthesis of a substituted urea by reacting **2-(Difluoromethoxy)phenyl isocyanate** with a substituted aniline. This reaction forms the basis for the synthesis of a wide range of biologically active compounds.[\[2\]](#)

Materials:

- **2-(Difluoromethoxy)phenyl isocyanate**
- Substituted aniline (e.g., 2-bromo-6-fluoroaniline)[\[2\]](#)
- Acetonitrile (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

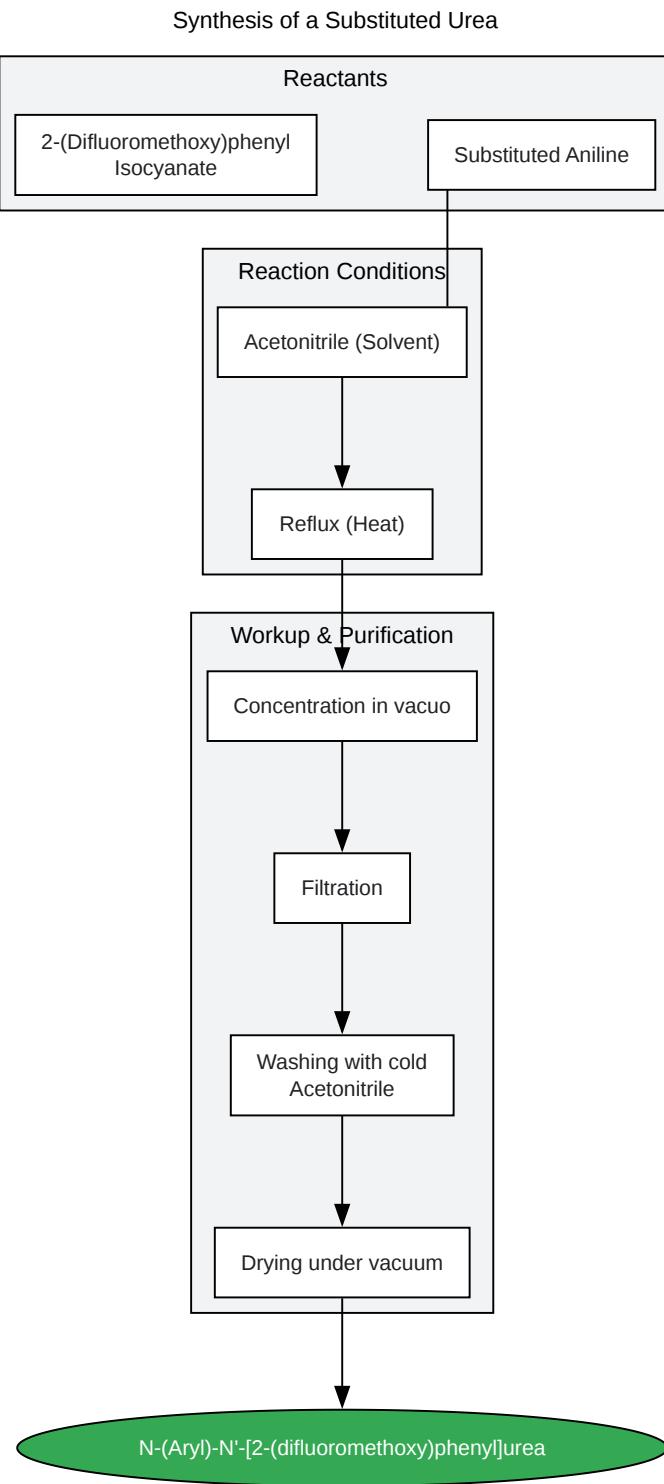
- Heating mantle
- Rotary evaporator
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the **2-(Difluoromethoxy)phenyl isocyanate** (1.0 equivalent) in anhydrous acetonitrile.
- To this solution, add the substituted aniline (e.g., 2-bromo-6-fluoroaniline, 1.0 equivalent).[\[2\]](#)
- Stir the resulting solution at room temperature for 15 minutes to ensure homogeneity.
- Heat the reaction mixture to reflux (approximately 82-85 °C for acetonitrile) and maintain this temperature for 24-48 hours.[\[2\]](#) The progress of the reaction can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Concentrate the solution in vacuo using a rotary evaporator to obtain a viscous residue or a solid precipitate.[\[2\]](#)
- If a solid precipitates, collect the product by suction filtration.
- Wash the collected solid with a small amount of cold acetonitrile to remove any unreacted starting materials.[\[2\]](#)
- Dry the purified product under vacuum to yield the N-(Aryl)-N'-(2-(difluoromethoxy)phenyl)urea.

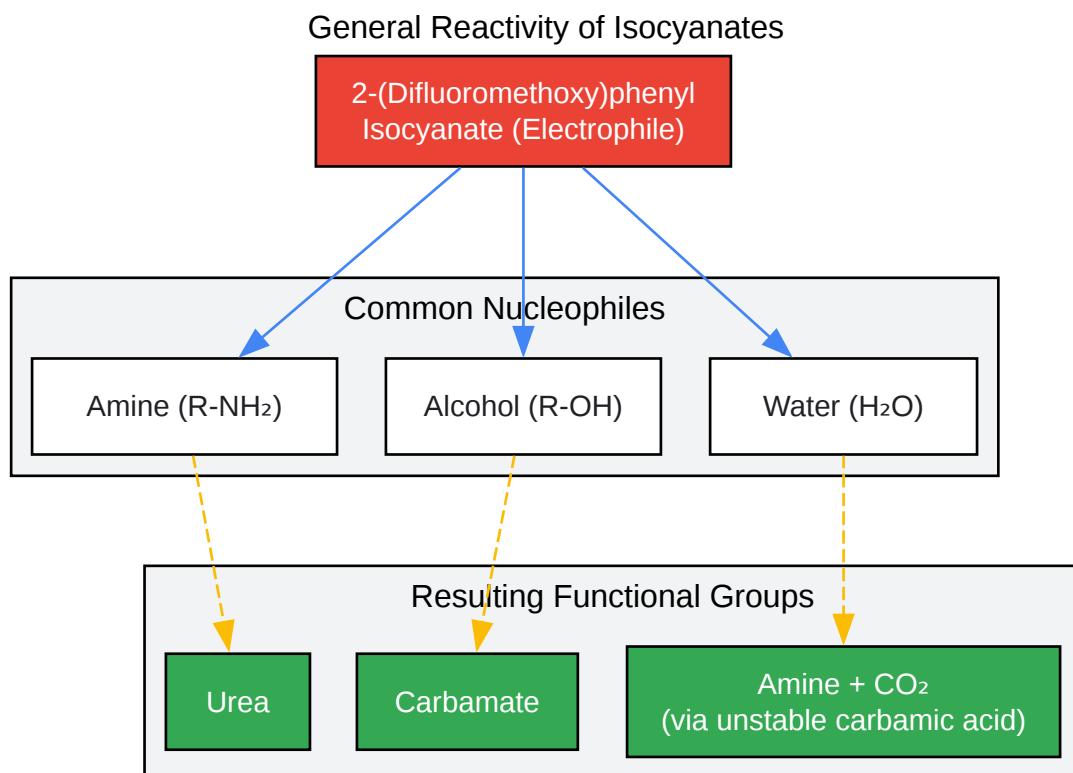
## Workflow and Pathway Visualizations

The following diagrams illustrate key logical and experimental workflows related to **2-(Difluoromethoxy)phenyl isocyanate**.



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Caption: Experimental workflow for the synthesis of a substituted urea.



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Caption: Reactivity of **2-(Difluoromethoxy)phenyl isocyanate**.

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